

Technical Guide: Yangonin-d3 Deuterated Standard

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Compound of Interest

Compound Name: Yangonin-d3

Cat. No.: B1157452

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Part 1: Executive Summary & Chemical Identity

Yangonin-d3 is a stable isotope-labeled derivative of Yangonin, a major kavalactone found in *Piper methysticum* (Kava). It serves as a critical Internal Standard (IS) for the quantitative analysis of kavalactones in complex biological matrices (plasma, urine) and botanical extracts using LC-MS/MS.

Unlike native Yangonin, the deuterated standard corrects for ionization suppression/enhancement and recovery losses during extraction, ensuring data integrity in pharmacokinetic and toxicological studies.

Chemical Specifications

Property	Specification
Compound Name	Yangonin-d3 (Methoxy-d3)
CAS Number	106324-70-3 (Commercially referenced)
Chemical Formula	C ₁₅ H ₁₁ D ₃ O ₄
Exact Mass	261.1080 Da
Molecular Weight	261.29 g/mol
Isotopic Purity	≥ 99% Deuterium incorporation
Chemical Structure	4-(methoxy-d3)-6-[(E)-2-(4-methoxyphenyl)ethenyl]-2H-pyran-2-one OR 4-methoxy-6-[(E)-2-(4-(methoxy-d3)phenyl)ethenyl]-2H-pyran-2-one
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water. ^{[1][2]}
Appearance	Yellow to pale yellow solid.

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*Note on CAS Status: While 106324-70-3 is the widely cited identifier in commercial catalogs (e.g., MedChemExpress, ChemBK) for **Yangonin-d3**, researchers should verify the specific position of the deuterium label (pyrone-methoxy vs. phenyl-methoxy) via the Certificate of Analysis (CoA), as this affects fragmentation patterns.*

Part 2: Synthesis & Stability Logic

The synthesis of **Yangonin-d3** typically follows a semi-synthetic route or total synthesis designed to introduce the trideuteromethyl group (-OCD₃) at a late stage to maximize isotopic yield.

Synthesis Mechanism

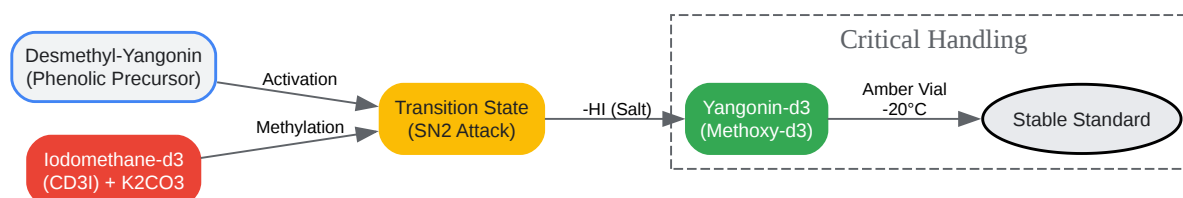
The most common pathway involves the O-methylation of a phenolic precursor using Iodomethane-d3 (CD_3I).

- Precursor: 4'-Hydroxy-5,6-dehydrokavain (Desmethyl-yangonin) or 11-Hydroxyyangonin.
- Reagent: CD_3I (Deuterated Methyl Iodide) + Base (K_2CO_3).
- Reaction: Nucleophilic substitution () at the phenolic oxygen.

Stability & Handling (Critical)

- Photoisomerization: Kavalactones, including Yangonin, contain an exocyclic double bond at the 7,8-position. Exposure to UV light causes rapid trans-to-cis isomerization, leading to split peaks in LC chromatograms and quantification errors.
 - Protocol: All standards must be handled under yellow light or in amber glassware.
- Storage: Store neat at -20°C . Solutions in methanol are stable for 1 month at -80°C but degrade rapidly at room temperature.

Visualization: Synthesis Workflow



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Caption: Chemical synthesis pathway for **Yangonin-d3** via O-methylation, highlighting critical storage requirements.

Part 3: Analytical Application (LC-MS/MS Protocol)

This protocol describes the use of **Yangonin-d3** as an Internal Standard for the quantification of Yangonin in plasma.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of plasma to a 1.5 mL centrifuge tube.
- IS Spiking: Add 10 µL of **Yangonin-d3** working solution (1 µg/mL in MeOH). Vortex for 10 sec.
- Precipitation: Add 150 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Extraction: Vortex vigorously for 1 min, then centrifuge at 14,000 x g for 10 min at 4°C.
- Reconstitution: Transfer supernatant to a fresh vial, evaporate to dryness (N₂ stream), and reconstitute in 100 µL of Mobile Phase A/B (50:50).

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[3\]](#)
- Mobile Phase B: Methanol + 0.1% Formic Acid.[\[3\]](#)
- Gradient: 40% B (0-1 min) → 95% B (1-5 min) → 95% B (5-7 min) → Re-equilibrate.
- Flow Rate: 0.4 mL/min.[\[3\]](#)

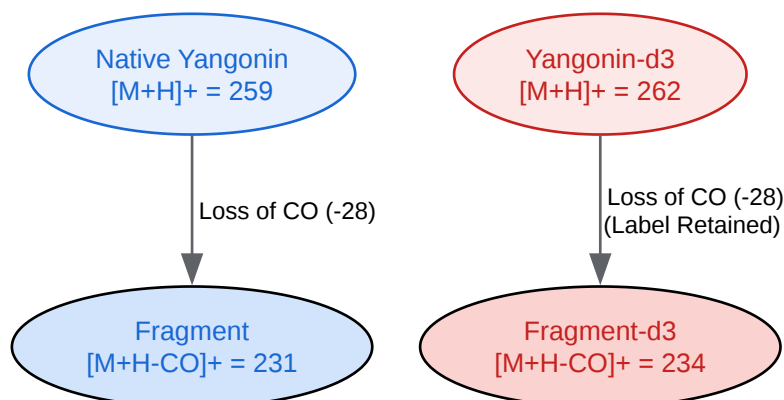
MRM Transitions (Mass Spectrometry)

Yangonin ionizes efficiently in ESI Positive Mode ($[M+H]^+$). The fragmentation typically involves the loss of Carbon Monoxide (CO, -28 Da) from the pyrone ring.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type
Yangonin (Native)	259.1	231.1	25	Quantifier
259.1	145.0	35	Qualifier	
Yangonin-d3 (IS)	262.1	234.1	25	Quantifier

Note: The transition 262.1 → 234.1 assumes the deuterium label is retained during the neutral loss of CO (28 Da). If the label is on the moiety lost, the transition would differ. Always verify transitions by infusing the neat standard.

Visualization: MS/MS Fragmentation Logic



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Caption: Comparative fragmentation pathways for Native Yangonin and **Yangonin-d3**, demonstrating the +3 Da mass shift retention.

References

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